

# An In-depth Technical Guide to 3-Fluoro-5-methylphenylacetic Acid

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## Compound of Interest

**Compound Name:** 3-Fluoro-5-methylphenylacetic acid

**Cat. No.:** B1303433

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This technical guide provides a comprehensive overview of the physicochemical properties of **3-Fluoro-5-methylphenylacetic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Data

**3-Fluoro-5-methylphenylacetic acid** is a halogenated aromatic carboxylic acid. The introduction of a fluorine atom to the phenyl ring can significantly influence the molecule's electronic properties, acidity, and biological activity, making it a compound of interest in medicinal chemistry and materials science.

The key quantitative properties of **3-Fluoro-5-methylphenylacetic acid** are summarized in the table below for clear reference and comparison.

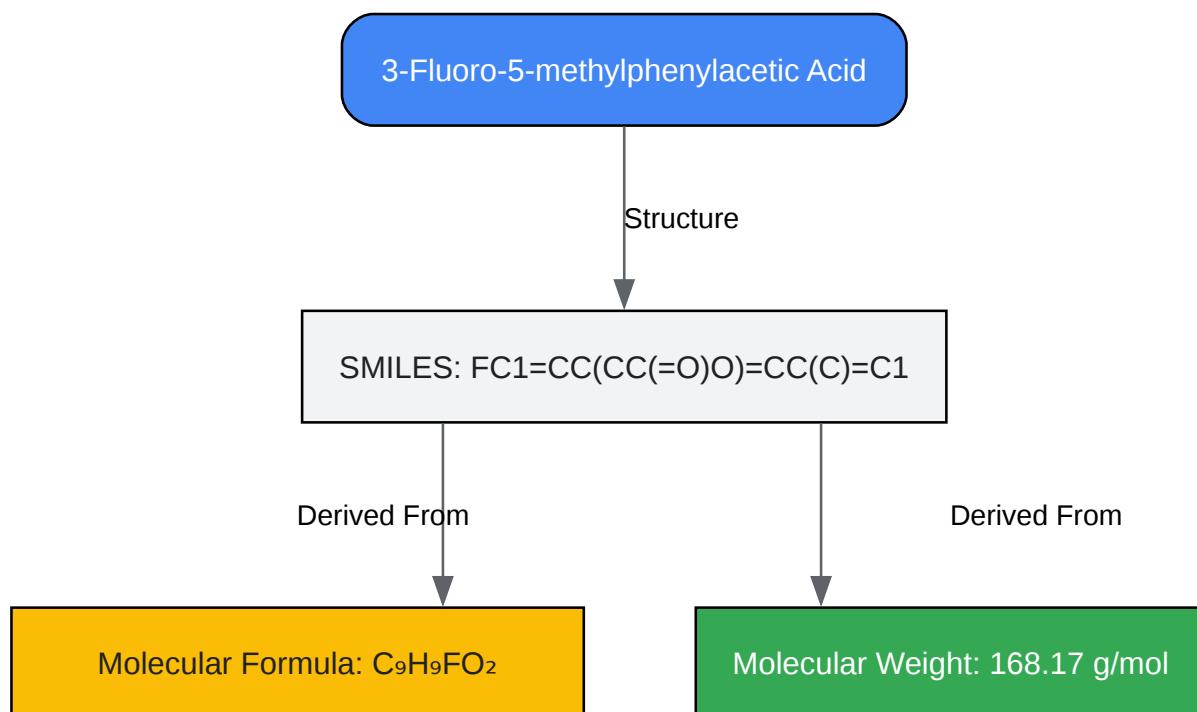
| Property          | Value   | Source              |
|-------------------|---|---------------------|
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> FO <sub>2</sub> | <a href="#">[1]</a> |
| Molecular Weight  | 168.17 g/mol                                  | <a href="#">[1]</a> |
|                   | 168.167 g/mol                                 |                     |
| CAS Number        | 518070-22-9                                   |                     |
| Appearance        | White to off-white crystalline solid          |                     |
| Melting Point     | 110-115 °C                                    |                     |
| Density           | ~1.25 g/cm <sup>3</sup>                       |                     |
| SMILES            | FC1=CC(CC(=O)O)=CC(C)=C<br>1                  |                     |

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or analysis of **3-Fluoro-5-methylphenylacetic acid** are typically found in peer-reviewed scientific literature or specialized chemical synthesis databases. General web searches indicate that common synthesis strategies may include the fluorination of a corresponding precursor or multi-step syntheses starting from fluorinated building blocks. However, reproducible, detailed protocols are not available in the provided search results. For specific applications, consulting publications in journals such as the *Journal of Medicinal Chemistry* or *Organic Process Research & Development* is recommended.

## Compound Identification and Properties

The following diagram illustrates the logical relationship between the chemical's name, its structural representation (SMILES), and its fundamental molecular properties.



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Logical relationship between chemical identity and properties.

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## References

- 1. 3-Fluoro-5-methylphenylacetic acid - CAS:518070-22-9 - Sunway Pharm Ltd [3wpharm.com]
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